

Essential Safety and Handling Protocols for Acrylophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acrylophenone

Cat. No.: B1666309

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the operational use and disposal of **Acrylophenone**, ensuring a secure and compliant laboratory environment.

Hazard Summary & Physical Properties

Acrylophenone is a combustible liquid that is harmful if swallowed and can cause skin and eye irritation. It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure risks.

Property	Value
Molecular Formula	C ₉ H ₈ O
Molecular Weight	132.16 g/mol
Boiling Point	202.6 ± 13.0 °C at 760 mmHg[1]
Flash Point	73.7 ± 14.8 °C[1]
Density	1.0 ± 0.1 g/cm ³ [1]

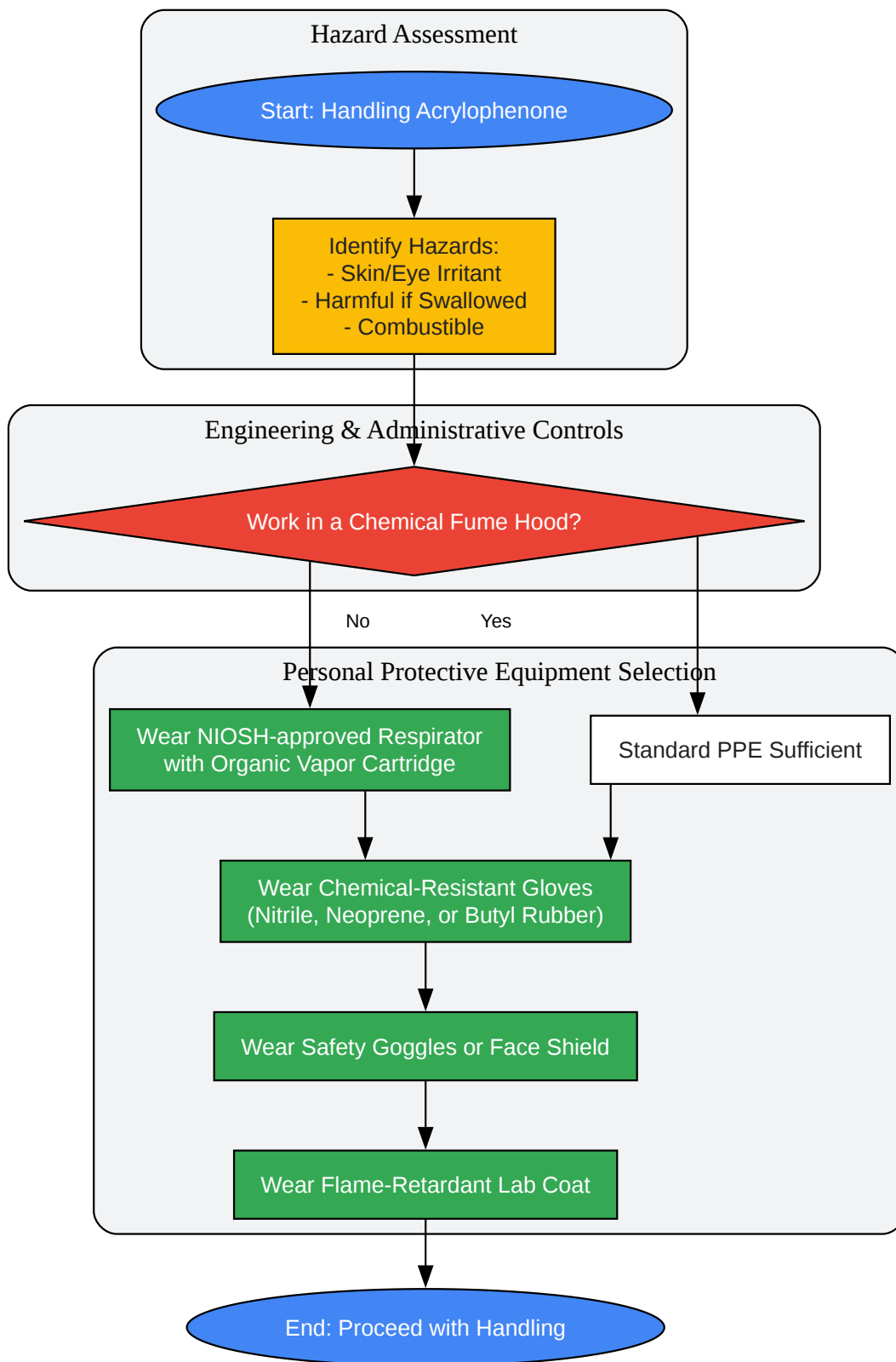
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure to **Acrylophenone**. The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Recommendation	Justification
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl Rubber recommended).	Acrylophenone is a ketone; gloves resistant to organic solvents are necessary to prevent skin contact. ^[2] While specific breakthrough times for Acrylophenone are not readily available, it is recommended to use gloves with a breakthrough time of >60 minutes for incidental contact. For prolonged contact, consult the glove manufacturer's specific chemical resistance data.
Eye Protection	Safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Skin and Body Protection	A flame-retardant lab coat should be worn over personal clothing.	Provides a barrier against accidental spills and splashes. ^[3]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required. ^[4]	To prevent inhalation of harmful vapors. ^{[4][5]}

PPE Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate PPE when handling **Acrylophenone**.



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PPE Selection Workflow for Handling **Acrylophenone**

Operational Plan: Safe Handling Procedures

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition. An eyewash station and safety shower must be accessible.
- Handling:
 - Always handle **Acrylophenone** within a certified chemical fume hood to minimize inhalation exposure.
 - Wear the appropriate PPE as outlined in the table and workflow diagram above.
 - Avoid contact with skin, eyes, and clothing.
 - Keep away from heat, sparks, and open flames as it is a combustible liquid.
 - Use non-sparking tools and equipment.
- Spill Management:
 - In the event of a small spill, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.
 - Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.^[6]
 - For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

Disposal Plan

The disposal of **Acrylophenone** and its contaminated materials must be handled as hazardous waste in accordance with local, state, and federal regulations.

Waste Collection and Storage Protocol

- Containerization:
 - Collect liquid **Acrylophenone** waste in a designated, leak-proof, and chemically compatible container. The original container is often a suitable choice.
 - Solid waste contaminated with **Acrylophenone** (e.g., gloves, absorbent materials) should be collected in a separate, clearly labeled, and sealed container.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Acrylophenone**," and a clear indication of the hazards (e.g., "Combustible," "Irritant").
 - The date of waste accumulation should also be clearly marked on the label.
- Storage:
 - Store waste containers in a designated satellite accumulation area that is at or near the point of generation.
 - Ensure that the storage area is well-ventilated and away from sources of ignition.
 - Do not mix **Acrylophenone** waste with other incompatible waste streams.
- Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Do not dispose of **Acrylophenone** down the drain or in the regular trash.^[1]

By adhering to these procedures, laboratory professionals can ensure the safe and compliant handling and disposal of **Acrylophenone**, fostering a culture of safety and environmental responsibility. Always consult your institution's specific guidelines and the Safety Data Sheet (SDS) for the most accurate and up-to-date information.

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Acrylophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666309#personal-protective-equipment-for-handling-acrylophenone]

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